

Application Note: Identification of Hydroflumethiazide Metabolites using Tandem Mass Spectrometry (MS/MS)

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Compound of Interest

Compound Name: Hydroflumethiazide

Cat. No.: B1673452

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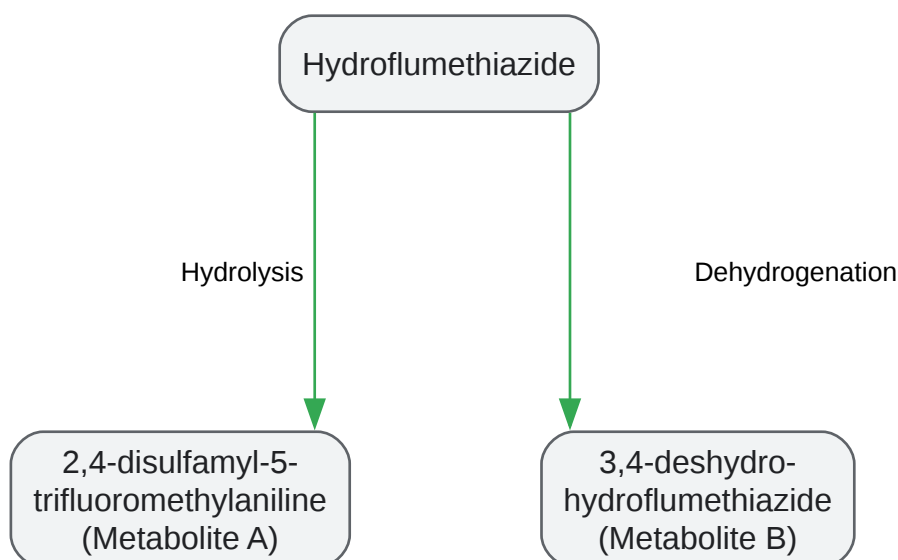
For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroflumethiazide is a thiazide diuretic used in the treatment of hypertension and edema. Understanding the metabolic fate of this drug is crucial for comprehensive pharmacokinetic studies and to ensure a complete toxicological evaluation. Tandem mass spectrometry (MS/MS) coupled with liquid chromatography (LC) is a powerful analytical technique for the identification and structural elucidation of drug metabolites in complex biological matrices. This application note provides a detailed protocol for the identification of **hydroflumethiazide** metabolites in human urine using LC-MS/MS.

Metabolic Pathway of Hydroflumethiazide

Hydroflumethiazide can undergo several metabolic transformations. While a significant portion of the drug is excreted unchanged, key metabolic pathways include hydrolysis and dehydrogenation. One of the primary metabolites identified is formed through the hydrolytic opening of the thiadiazine ring, leading to the formation of 2,4-disulfamyl-5-trifluoromethylaniline. Additionally, dehydrogenation of the dihydro-benzothiadiazine ring can occur.

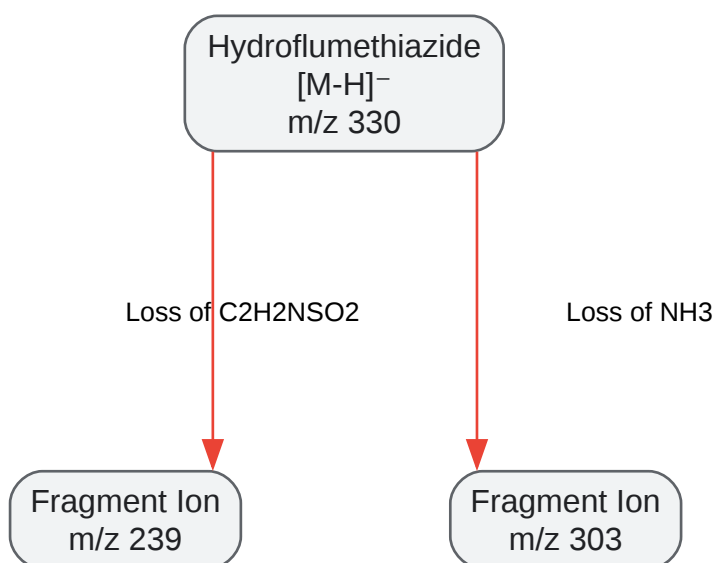
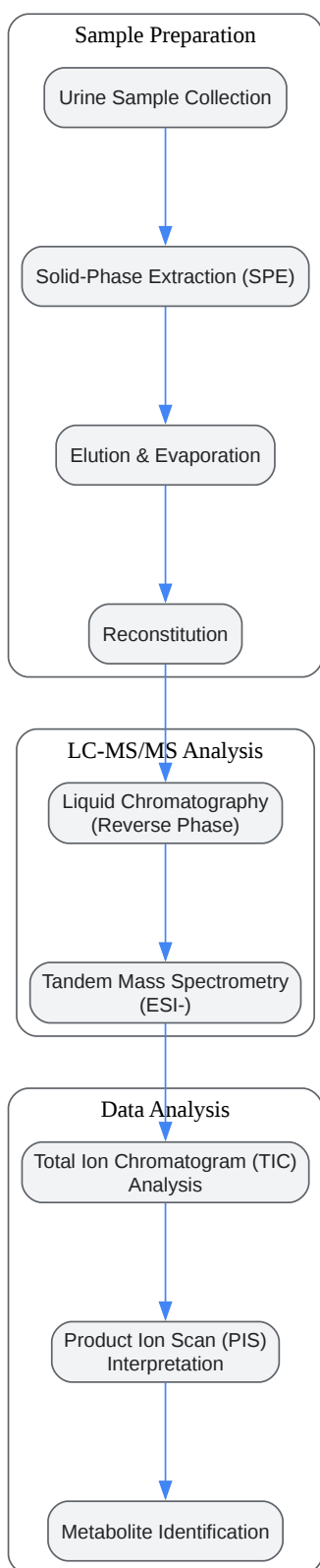


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Caption: Proposed metabolic pathway of **Hydroflumethiazide**.

Experimental Workflow

The identification of **hydroflumethiazide** metabolites involves sample preparation, LC-MS/MS analysis, and data processing. The following workflow provides a general overview of the process.



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